

Application Note: Determination of Heptyl Propionate Using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Heptyl propionate*

Cat. No.: *B1594045*

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Abstract

This application note presents a detailed protocol for the analysis of **Heptyl Propionate** using a reversed-phase high-performance liquid chromatography (RP-HPLC) method with UV detection. **Heptyl propionate** is an ester commonly used as a fragrance and flavoring agent.^[1] Due to its volatile nature, it is often analyzed by gas chromatography. However, HPLC offers a viable alternative, particularly for non-volatile sample matrices. This document provides a comprehensive methodology for the quantification of **Heptyl Propionate**, intended for researchers, scientists, and professionals in the drug development and quality control sectors.

Introduction

Heptyl propionate (C₁₀H₂₀O₂) is a colorless liquid with a fruity odor.^[1] It is synthesized from heptanol and propanoic acid.^[1] As a key component in various consumer products, a reliable analytical method for its quantification is essential for quality control and formulation development. While gas chromatography is a common technique for volatile esters, HPLC provides a powerful separation technique for liquid samples and can be advantageous when dealing with complex or non-volatile matrices. This application note outlines a robust RP-HPLC method for the determination of **Heptyl Propionate**.

Experimental

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this analysis. The non-polar nature of **Heptyl propionate** lends itself well to a reversed-phase separation.^[1]

Table 1: HPLC Instrumentation and Conditions

Parameter	Specification
HPLC System	Quaternary Pump, Autosampler, Column Oven, UV-Vis Detector
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: Water; B: Acetonitrile
Gradient	70% B to 95% B over 10 minutes
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Injection Vol.	10 µL
Detector	UV at 210 nm

Chemicals and Reagents

- **Heptyl Propionate** (analytical standard, >99% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Methanol (HPLC grade, for sample preparation)

Standard and Sample Preparation

Standard Solution Preparation:

- Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **Heptyl Propionate** standard and dissolve it in a 100 mL volumetric flask with Methanol.
- Working Standards: Prepare a series of working standards by diluting the stock solution with the mobile phase at the initial gradient composition (70% Acetonitrile in Water) to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation:

The sample preparation will vary depending on the matrix. For a liquid sample, a simple dilution may be sufficient.

- Accurately weigh a known amount of the sample.
- Dissolve the sample in a suitable volume of Methanol.
- Filter the solution through a 0.45 µm syringe filter before injection.

Method Validation Parameters (Illustrative)

The following table summarizes the expected performance characteristics of this HPLC method. These are typical values and should be verified experimentally.

Table 2: Illustrative Method Validation Data

Parameter	Expected Result
Retention Time (RT)	~ 6.5 min
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	1.5 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Experimental Workflow

The logical flow of the analytical process, from preparing the necessary solutions to the final data analysis, is depicted in the diagram below.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
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